

An In-depth Technical Guide to the Industrial Applications of 3-Phenylphenol

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Compound of Interest

Compound Name: 3-Phenylphenol

Cat. No.: B1666291

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For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Phenylphenol (m-phenylphenol), a biphenyl derivative with the chemical formula $C_{12}H_{10}O$, is a versatile organic compound with a wide range of industrial applications.^{[1][2]} This technical guide provides a comprehensive overview of the core industrial uses of **3-phenylphenol**, focusing on its synthesis, antimicrobial properties, and role as a chemical intermediate. This document is intended for researchers, scientists, and drug development professionals, offering detailed information including quantitative data, experimental protocols, and visualizations of key pathways and workflows.

Introduction

3-Phenylphenol, also known as 3-hydroxybiphenyl, is a white to yellow-beige crystalline solid.^{[1][3][4][5]} It is characterized by a phenyl group substituted at the meta position of a phenol ring. This structure imparts a unique combination of properties, making it a valuable component in various industrial formulations. Its primary applications stem from its potent antimicrobial activity and its utility as a precursor in organic synthesis.^{[1][5][6]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-phenylphenol** is presented in Table 1. This data is crucial for understanding its behavior in different industrial processes and

for developing safe handling and storage procedures.

Table 1: Physical and Chemical Properties of **3-Phenylphenol**

Property	Value	Reference(s)
Chemical Formula	C ₁₂ H ₁₀ O	[7] [8] [9] [10]
Molecular Weight	170.21 g/mol	[7] [8] [9] [10]
CAS Number	580-51-8	[4] [7] [8] [9]
Appearance	White to yellow-beige crystalline powder	[1] [2]
Melting Point	75-80 °C	[6] [11]
Boiling Point	>300 °C	[6]
Solubility in Water	0.14 g/L (at 25 °C)	[2]
Solubility in Organic Solvents	Very soluble in ethanol, diethyl ether, and benzene; soluble in chloroform. [6]	[6]
pKa	9.64 (at 25 °C)	

Industrial Applications

3-Phenylphenol's unique properties lend it to a variety of industrial uses.

Antimicrobial Agent: Disinfectant, Preservative, and Fungicide

The most significant industrial application of **3-phenylphenol** is as a broad-spectrum antimicrobial agent. It is effective against a wide range of microorganisms, including bacteria and fungi.[\[2\]](#)

- Disinfectants: **3-Phenylphenol** is a common active ingredient in household and industrial disinfectants.

- **Preservatives:** It is used as a preservative in a variety of products to prevent microbial degradation and extend shelf life. These products include paints, coatings, adhesives, and metalworking fluids.
- **Fungicides:** Its fungicidal properties make it useful in agriculture and material preservation to control the growth of molds and mildew.

The antimicrobial action of phenolic compounds like **3-phenylphenol** generally involves the disruption of microbial cell membranes, leading to the leakage of intracellular components and ultimately cell death.^[2] At lower concentrations, it can inactivate essential enzyme systems within the microorganism.

Dye Carrier in the Textile Industry

In the textile industry, **3-phenylphenol** is utilized as a dye carrier, particularly for the dyeing of synthetic fibers like polyester with disperse dyes. Dye carriers are chemical agents that assist in the dyeing process by swelling the fibers and increasing the rate of dye uptake, allowing for more vibrant and uniform coloration at lower temperatures.

Chemical Intermediate

3-Phenylphenol serves as a valuable intermediate in the synthesis of a variety of other organic compounds.^{[2][6]} Its reactive hydroxyl and phenyl groups allow for a range of chemical modifications, leading to the production of:

- **Pharmaceuticals:** As a building block for more complex drug molecules.
- **Agrochemicals:** In the synthesis of pesticides and herbicides.
- **Polymers and Resins:** As a monomer or additive to impart specific properties.
- **Flame Retardants:** In the production of organophosphorus flame retardants.

Quantitative Data

Toxicity Data

Understanding the toxicological profile of **3-phenylphenol** is essential for its safe handling and application. A summary of available acute toxicity data is provided in Table 2.

Table 2: Acute Toxicity of **3-Phenylphenol**

Test	Species	Route	Value	Reference(s)
LD ₅₀	Rat	Oral	2000 mg/kg	
LD ₅₀	Mouse	Oral	1050 mg/kg	

Note: LD₅₀ (Lethal Dose, 50%) is the dose required to kill half the members of a tested population after a specified test duration.

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC)

The antimicrobial efficacy of **3-phenylphenol** can be quantified by determining its Minimum Inhibitory Concentration (MIC) against specific microorganisms. The broth microdilution method is a standard laboratory procedure for this purpose.

Objective: To determine the lowest concentration of **3-phenylphenol** that inhibits the visible growth of a specific microorganism.

Materials:

- **3-Phenylphenol** stock solution of known concentration.
- Sterile Mueller-Hinton broth (for bacteria) or Sabouraud dextrose broth (for fungi).
- Microbial culture in the logarithmic growth phase.
- Sterile 96-well microtiter plates.
- Pipettes and sterile tips.

- Incubator.

Procedure:

- Prepare a serial two-fold dilution of the **3-phenylphenol** stock solution in the appropriate sterile broth in the wells of a 96-well microtiter plate.
- Inoculate each well with a standardized suspension of the test microorganism to achieve a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL.
- Include a positive control well (broth and inoculum without **3-phenylphenol**) and a negative control well (broth only).
- Incubate the microtiter plate at the optimal temperature for the test microorganism (e.g., 37°C for most bacteria) for 18-24 hours.
- After incubation, visually inspect the wells for turbidity. The MIC is the lowest concentration of **3-phenylphenol** in which there is no visible growth.

Evaluation of Dye Carrier Efficiency (Conceptual)

The effectiveness of **3-phenylphenol** as a dye carrier can be evaluated using standardized textile testing methods, such as those developed by the American Association of Textile Chemists and Colorists (AATCC). A general approach is outlined below.

Objective: To assess the impact of **3-phenylphenol** on the color yield and fastness properties of a disperse dye on polyester fabric.

Materials:

- Polyester fabric swatches.
- Disperse dye.
- **3-Phenylphenol** (as the dye carrier).
- Dispersing agent.

- Acetic acid (to control pH).
- Laboratory dyeing apparatus (e.g., a launder-ometer).
- Spectrophotometer for color measurement.
- Gray scales for assessing color change and staining.

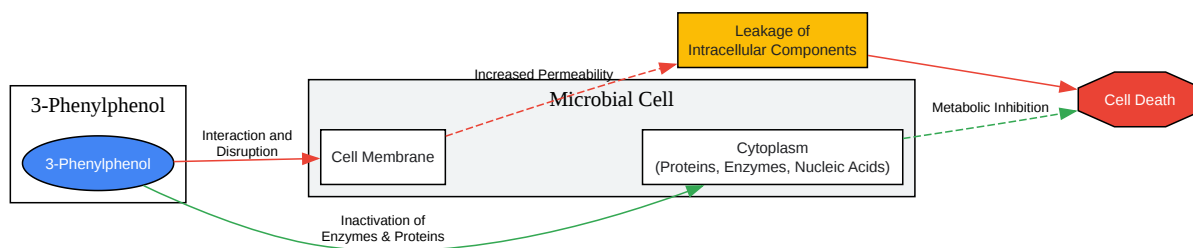
Procedure:

- Prepare a dyebath containing the disperse dye, dispersing agent, acetic acid, and a specified concentration of **3-phenylphenol**. A control dyebath without the carrier should also be prepared.
- Introduce the polyester fabric swatches into the dyebaths.
- Carry out the dyeing process at a controlled temperature (e.g., 100°C) for a specified duration (e.g., 60 minutes).
- After dyeing, rinse the fabric swatches thoroughly and dry them.
- Measure the color strength (K/S value) of the dyed fabrics using a spectrophotometer to quantify the dye uptake.
- Evaluate the colorfastness properties of the dyed fabrics, such as fastness to washing (AATCC Test Method 61), crocking (AATCC Test Method 8), and light (AATCC Test Method 16.3).
- Compare the results from the dyebath containing **3-phenylphenol** to the control to determine the efficiency of the carrier.

Visualizations

Antimicrobial Mechanism of Action

The following diagram illustrates the general mechanism of antimicrobial action for phenolic compounds like **3-phenylphenol**.

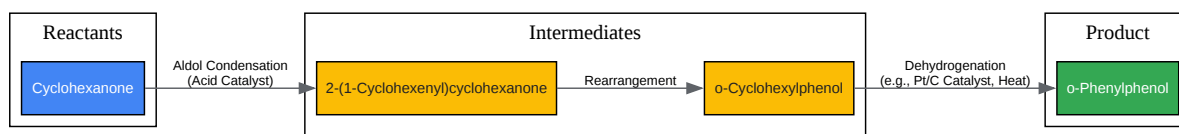


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Caption: General antimicrobial mechanism of **3-Phenylphenol**.

Synthesis of Phenylphenols

The industrial synthesis of phenylphenols often involves the dehydrogenation of cyclohexylphenols, which can be derived from cyclohexanone. The following diagram illustrates a conceptual pathway for the synthesis of o-phenylphenol, a structural isomer of **3-phenylphenol**, which follows a similar chemical logic.



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Caption: Conceptual synthesis pathway for o-phenylphenol from cyclohexanone.

Conclusion

3-Phenylphenol is a commercially significant chemical with a diverse range of industrial applications, primarily driven by its effective antimicrobial properties and its utility as a chemical intermediate. Its role in disinfectants, preservatives, and as a dye carrier highlights its

importance in various manufacturing sectors. A thorough understanding of its chemical and physical properties, toxicological profile, and mechanisms of action is crucial for its safe and effective use. Further research into novel applications and more sustainable synthesis routes will continue to enhance the industrial value of this versatile compound.

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